

Application Notes and Protocols for the Synthesis of Allyl Methyl Disulfide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Allyl methyl disulfide*

CAS No.: 2179-58-0

Cat. No.: B1223162

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a comprehensive guide for the synthesis, purification, and characterization of **Allyl Methyl Disulfide** (AMDS) for research applications. AMDS, a volatile organosulfur compound found in garlic, has garnered significant interest for its potential therapeutic properties, including antimicrobial, antioxidant, and anti-inflammatory effects. This document outlines a detailed protocol for the chemical synthesis of AMDS, methods for its purification, and data for its characterization using nuclear magnetic resonance (NMR) and mass spectrometry (MS). Additionally, the known inhibitory effects of related organosulfur compounds on the NF- κ B signaling pathway are discussed, providing a basis for investigating the mechanism of action of AMDS.

Chemical Properties and Safety Information

A summary of the key chemical and physical properties of **Allyl Methyl Disulfide** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Allyl Methyl Disulfide**

Property	Value	Reference
Molecular Formula	C ₄ H ₈ S ₂	[1]
Molecular Weight	120.24 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Odor	Strong, characteristic garlic-like	
Boiling Point	142-144 °C	
Density	1.022 g/cm ³	
CAS Number	2179-58-0	[1]

Safety Precautions: **Allyl Methyl Disulfide** is a flammable liquid and should be handled in a well-ventilated fume hood.[1] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes. In case of contact, rinse immediately with plenty of water.

Synthesis of Allyl Methyl Disulfide

The synthesis of **Allyl Methyl Disulfide**, an unsymmetrical disulfide, can be achieved through the reaction of an allyl thiol derivative with a methylthiolating agent. A reliable method involves the reaction of allyl mercaptan with S-methyl methanethiosulfonate (MMTS).

Experimental Protocol: Synthesis of Allyl Methyl Disulfide

This protocol is adapted from general procedures for the synthesis of unsymmetrical disulfides.

Materials:

- Allyl mercaptan (CH₂=CHCH₂SH)
- S-methyl methanethiosulfonate (CH₃SSO₂CH₃)

- Sodium methoxide (NaOMe) or another suitable base
- Methanol (MeOH), anhydrous
- Diethyl ether (Et₂O)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator
- Separatory funnel

Procedure:

- Preparation of Sodium Allylthiolate: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve allyl mercaptan (1.0 eq) in anhydrous methanol. Cool the solution to 0 °C in an ice bath.
- Deprotonation: Slowly add a solution of sodium methoxide (1.0 eq) in methanol to the stirred solution of allyl mercaptan. Stir the reaction mixture at 0 °C for 30 minutes to ensure complete formation of the sodium allylthiolate.
- Thiolation: To the resulting solution, add S-methyl methanethiosulfonate (1.0 eq) dropwise via a dropping funnel at 0 °C.

- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up:
 - Quench the reaction by adding water.
 - Remove the methanol under reduced pressure using a rotary evaporator.
 - Extract the aqueous residue with diethyl ether (3 x 50 mL).
 - Combine the organic layers and wash successively with saturated aqueous sodium bicarbonate solution (2 x 50 mL) and brine (1 x 50 mL).
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent.
- Purification:
 - Concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude **Allyl Methyl Disulfide** by flash column chromatography on silica gel using a hexane/ethyl acetate gradient (e.g., starting with 100% hexane and gradually increasing the polarity).^[2]^[3]
- Characterization:
 - Collect the fractions containing the pure product and concentrate them using a rotary evaporator to yield **Allyl Methyl Disulfide** as a colorless to pale yellow liquid.
 - Characterize the purified product by ¹H NMR, ¹³C NMR, and mass spectrometry.

Expected Yield: 70-85%

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **Allyl Methyl Disulfide**.

Characterization Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 2: Predicted ^1H and ^{13}C NMR Data for **Allyl Methyl Disulfide**

^1H NMR	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
H-1	5.85-5.75	ddt	J = 17.0, 10.0, 7.0	=CH-
H-2 (trans)	5.20	d	J = 17.0	=CH ₂
H-2 (cis)	5.15	d	J = 10.0	=CH ₂
H-3	3.30	d	J = 7.0	-S-CH ₂ -
H-4	2.40	s	-	-S-S-CH ₃

^{13}C NMR	Chemical Shift (δ , ppm)	Assignment
C-1	134.0	=CH-
C-2	118.0	=CH ₂
C-3	42.0	-S-CH ₂ -
C-4	23.0	-S-S-CH ₃

Note: Predicted chemical shifts are based on typical values for similar structures and may vary slightly depending on the solvent and instrument used.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Mass Spectrometry (MS)

The electron ionization mass spectrum (EI-MS) of **Allyl Methyl Disulfide** is expected to show a molecular ion peak (M^+) at m/z 120. Key fragmentation patterns are summarized in Table 3.[\[1\]](#)

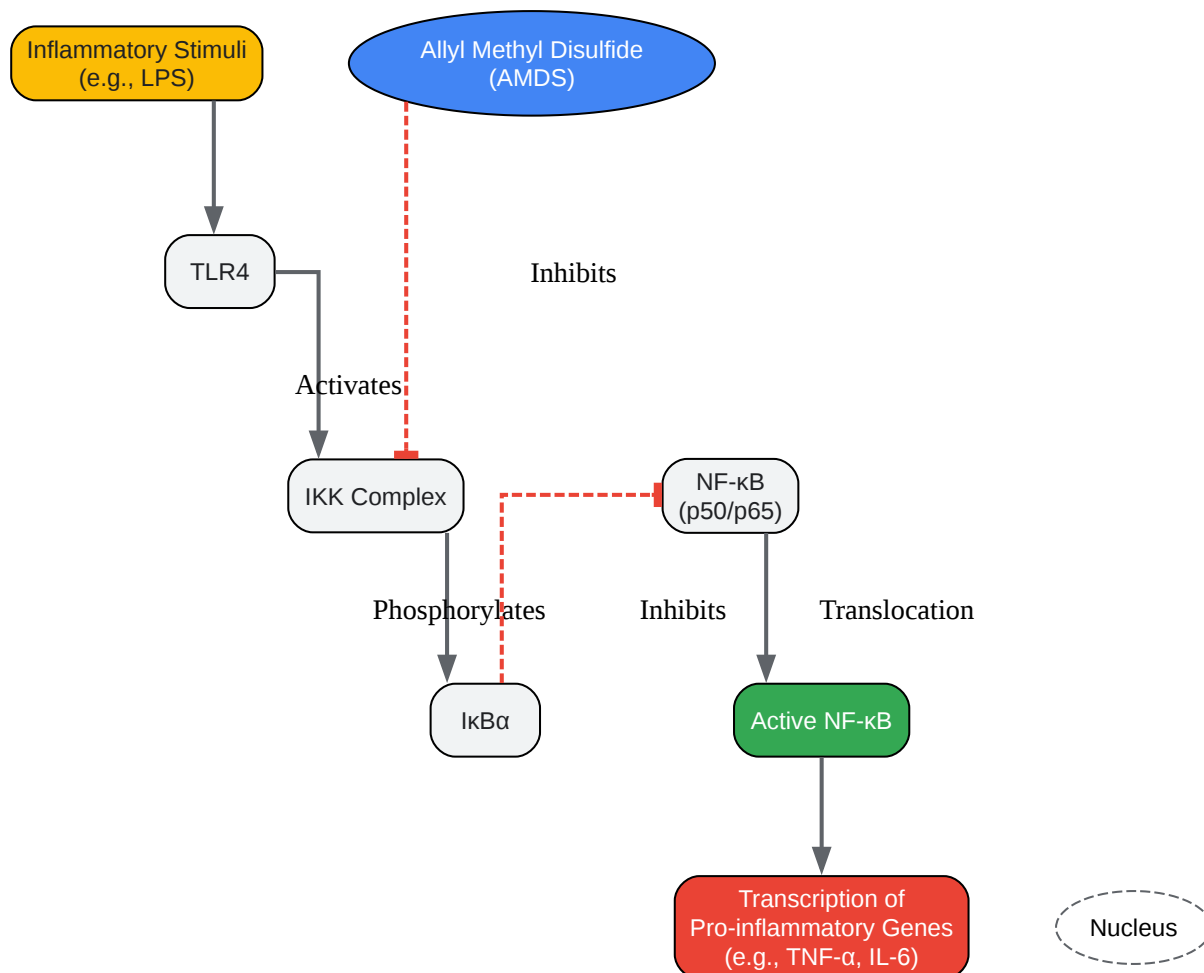
Table 3: Expected Mass Spectrometry Fragmentation of **Allyl Methyl Disulfide**

m/z	Relative Intensity	Proposed Fragment Ion	Structure
120	Moderate	$[C_4H_8S_2]^+$	Molecular Ion
73	High	$[C_3H_5S]^+$	$[CH_2=CHCH_2S]^+$
47	Moderate	$[CH_3S]^+$	$[CH_3S]^+$
41	High	$[C_3H_5]^+$	$[CH_2=CHCH_2]^+$

Biological Context: Inhibition of NF- κ B Signaling

Organosulfur compounds derived from garlic, such as diallyl disulfide (DADS) and diallyl trisulfide (DATS), have been shown to exert anti-inflammatory effects by inhibiting the nuclear factor-kappa B (NF- κ B) signaling pathway.[\[7\]](#)[\[8\]](#) The NF- κ B pathway is a critical regulator of inflammatory responses, and its dysregulation is implicated in various diseases. While the specific mechanism of AMDS is still under investigation, it is plausible that it shares a similar mode of action to other garlic-derived organosulfur compounds.

The proposed mechanism involves the inhibition of I κ B kinase (IKK), which prevents the phosphorylation and subsequent degradation of the inhibitory protein I κ B α . This, in turn, sequesters the NF- κ B dimer (p50/p65) in the cytoplasm, preventing its translocation to the nucleus and the transcription of pro-inflammatory genes.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fragmentation of Allylmethylsulfide by Chemical Ionization: Dependence on Humidity and Inhibiting Role of Water - PMC [pmc.ncbi.nlm.nih.gov]
- 2. orgsyn.org [orgsyn.org]
- 3. Purification [chem.rochester.edu]
- 4. Allyl methyl sulfide(10152-76-8) ¹H NMR spectrum [chemicalbook.com]
- 5. Allyl methyl sulfide | C₄H₈S | CID 66282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Allyl methyl disulfide | C₄H₈S₂ | CID 62434 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Inhibitory effects and molecular mechanisms of garlic organosulfur compounds on the production of inflammatory mediators - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Frontiers | Antibacterial Properties of Organosulfur Compounds of Garlic (*Allium sativum*) [frontiersin.org]
- To cite this document: BenchChem. [Application Notes and Protocols for the Synthesis of Allyl Methyl Disulfide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1223162/docs#application-notes-and-protocols-for-the-synthesis-of-allyl-methyl-disulfide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)